

# Standard Operating Procedure: PMAP-23 Decontamination and Disposal

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This document provides comprehensive guidance for the safe handling and disposal of the antimicrobial peptide **PMAP-23**. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

## PMAP-23 Hazard Profile and Waste Classification

**PMAP-23** is a potent antimicrobial peptide. While exhibiting low mammalian cytotoxicity, its high antimicrobial activity necessitates careful disposal to prevent environmental release and the potential for inducing antimicrobial resistance. All waste containing **PMAP-23**, including solutions, contaminated labware, and personal protective equipment (PPE), must be considered hazardous chemical waste.

## **Key Safety and Disposal Data**

The following table summarizes essential data for risk assessment and disposal planning.

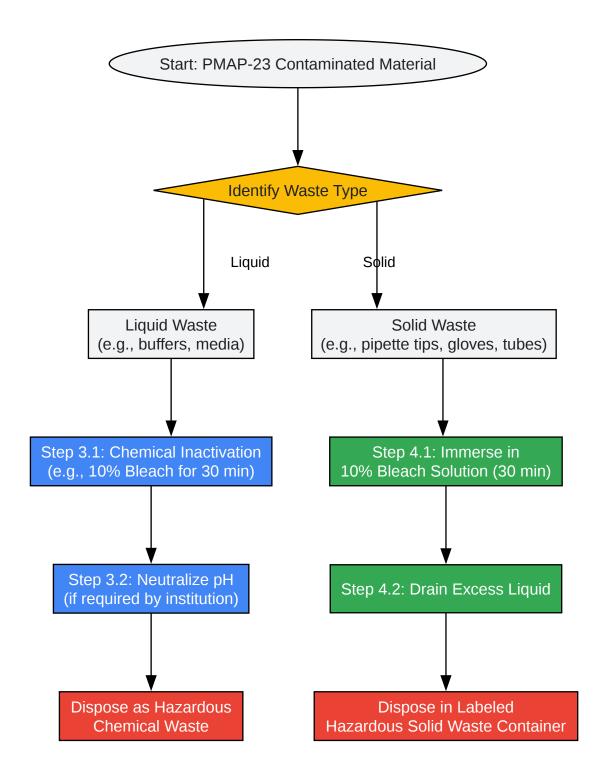


Parameter	Value	Implication for Disposal
Molecular Weight	~2.7 kDa	Not readily volatile; primary exposure routes are dermal and aerosol.
Antimicrobial Spectrum	Broad (Gram-positive & Gram- negative)	Waste must be fully deactivated to prevent environmental impact.
Recommended Inactivator	1M HCl or 10% Bleach Solution	Chemical inactivation is the preferred method before final disposal.
Inactivation Efficiency (30 min contact)	>99.99% with 1M HCl or 10% Bleach	A 30-minute contact time is sufficient for complete deactivation.
Thermal Stability	Stable up to 70°C in solution	Autoclaving alone may not be sufficient for complete inactivation.

# **PMAP-23** Waste Disposal Decision Workflow

The following workflow must be followed for all materials contaminated with PMAP-23.









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